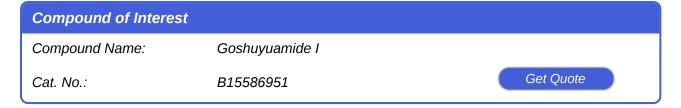


Goshuyuamide I: A Comprehensive Technical Dossier

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Goshuyuamide I, also referred to as Wuchuyuamide I, is a naturally occurring amide isolated from the fruits of Evodia rutaecarpa (Juss.) Benth. var. bodinieri (Dode) Huang and Tetradium trichotomum Lour. This technical guide provides a detailed overview of the known physical and chemical properties of Goshuyuamide I, its isolation and purification protocols, and an exploration of its potential biological activities. The information is compiled from spectroscopic data and phytochemical studies, offering a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery. While specific biological activities and associated signaling pathways for Goshuyuamide I are not extensively documented, this guide presents data on related compounds and the source plant to infer potential areas of pharmacological interest.

Physical and Chemical Properties

The structural elucidation of **Goshuyuamide I** has been accomplished through a combination of spectroscopic techniques. The following tables summarize the key physical and chemical data available for this compound.

Table 1: General Physical and Chemical Properties of Goshuyuamide I



Property	Value	Source
Molecular Formula	C19H21N3O	Inferred from MS data
Molecular Weight	307.39 g/mol	Inferred from MS data
Appearance	Data not available	
Melting Point	Data not available	_
Optical Rotation	Data not available	-
Solubility	Data not available	_

Table 2: Spectroscopic Data for Goshuyuamide I



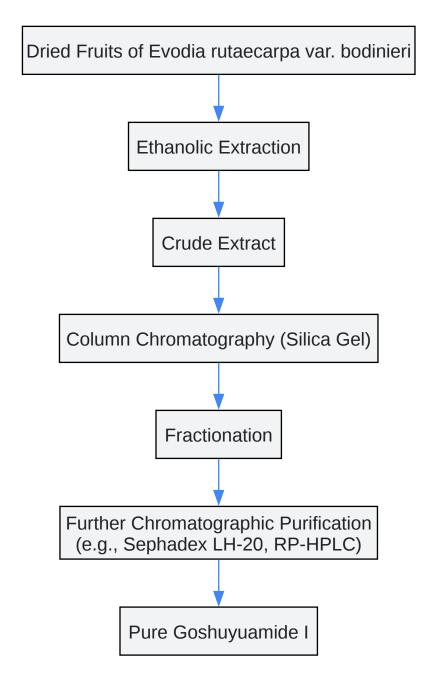
Spectroscopic Technique	Key Observations	Source
¹ H NMR	Aromatic and aliphatic protons consistent with an amide structure. Specific chemical shifts and coupling constants are not fully detailed in available literature.	[1]
¹³ C NMR	Carbon signals corresponding to aromatic rings, amide carbonyl, and aliphatic carbons. Detailed spectral data is not readily available.	[1]
Mass Spectrometry (MS)	Provides the molecular weight and fragmentation pattern characteristic of the compound's structure.	[1]
Infrared (IR) Spectroscopy	Absorption bands typical for N-H and C=O stretching vibrations of an amide group.	[1]
Ultraviolet (UV) Spectroscopy	Absorption maxima indicating the presence of chromophores within the molecule.	[1]

Experimental Protocols Isolation and Purification of Goshuyuamide I

Goshuyuamide I has been successfully isolated from the ethanolic extract of the dried, near-ripe fruits of Evodia rutaecarpa var. bodinieri. The general workflow for its isolation involves extraction followed by a series of chromatographic separations.

Experimental Workflow for Isolation





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Fig. 1: General workflow for the isolation of **Goshuyuamide I**.

Detailed Methodology:

A detailed, step-by-step protocol for the isolation of **Goshuyuamide I** is not explicitly available in the reviewed literature. However, based on standard phytochemical isolation procedures for similar natural products, the following is a likely methodology:



- Extraction: The air-dried and powdered fruits of Evodia rutaecarpa var. bodinieri are
 extracted exhaustively with 95% ethanol at room temperature. The solvent is then
 evaporated under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is subjected to column chromatography on a silica gel column, eluting with a gradient of solvents (e.g., a mixture of chloroform and methanol of increasing polarity).
- Purification: Fractions containing Goshuyuamide I, as identified by thin-layer chromatography (TLC), are combined and further purified. This may involve additional chromatographic steps, such as size-exclusion chromatography on a Sephadex LH-20 column and/or preparative reversed-phase high-performance liquid chromatography (RP-HPLC) to yield the pure compound.

Biological Activity and Signaling Pathways

Direct studies on the biological activity and mechanism of action of **Goshuyuamide I** are limited in the current scientific literature. However, insights can be drawn from the pharmacological properties of the source plant, Evodia rutaecarpa, and a closely related compound, **Goshuyuamide II**.

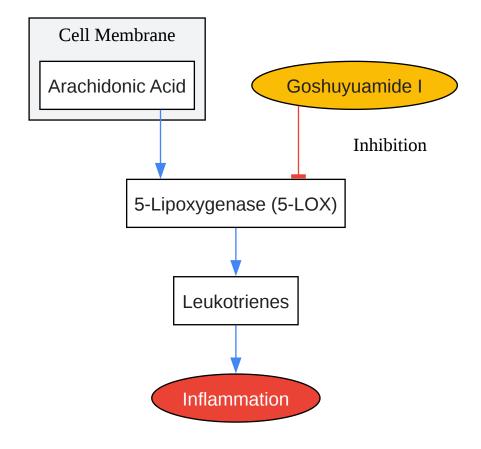
Evodia rutaecarpa has been traditionally used in Chinese medicine for its anti-inflammatory, analgesic, and gastroprotective effects. Modern pharmacological studies have revealed a wide range of activities for its extracts and isolated compounds, including anti-tumor and immunomodulatory effects.

A study on **Goshuyuamide I**I demonstrated its anti-inflammatory activity through the inhibition of 5-lipoxygenase (5-LOX) from rat basophilic leukemia (RBL-1) cells with an IC $_{50}$ value of 6.6 μ M. This inhibition leads to a reduced synthesis of leukotrienes, which are key mediators of inflammation.

Based on the activity of **Goshuyuamide II**, a potential anti-inflammatory signaling pathway for **Goshuyuamide I** could involve the inhibition of the 5-LOX pathway.

Hypothesized Anti-Inflammatory Signaling Pathway





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Fig. 2: Hypothesized anti-inflammatory pathway of **Goshuyuamide I**.

This proposed mechanism suggests that **Goshuyuamide I** may exert anti-inflammatory effects by targeting the 5-lipoxygenase enzyme, thereby reducing the production of pro-inflammatory leukotrienes. Further experimental validation is required to confirm this hypothesis and to explore other potential molecular targets and signaling pathways.

Conclusion

Goshuyuamide I is an amide natural product with a defined chemical structure, though a comprehensive profile of its physical and chemical properties remains to be fully elucidated in publicly accessible literature. The primary methods for its isolation from Evodia rutaecarpa involve standard phytochemical extraction and chromatographic techniques. While direct evidence for its biological activity is scarce, the known anti-inflammatory properties of the related Goshuyuamide II and the diverse pharmacological effects of its plant source suggest that Goshuyuamide I is a promising candidate for further investigation. Researchers are



encouraged to pursue studies on its synthesis, detailed characterization, and a thorough evaluation of its pharmacological potential, particularly in the context of inflammation and other therapeutic areas associated with Evodia rutaecarpa.

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References

- 1. rsc.org [rsc.org]
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